

Application Notes and Protocols: Preparation of Pivanex (AN-9) Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pivanex

Cat. No.: B1678495

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Introduction

Pivanex (also known as AN-9 or pivalyloxymethyl butyrate) is a prodrug of butyric acid and functions as a histone deacetylase (HDAC) inhibitor.^[1] By inhibiting HDACs, **Pivanex** can lead to the hyperacetylation of histones, resulting in a more open chromatin structure and the regulation of gene expression. This activity ultimately down-regulates the Bcr-Abl oncoprotein, enhances apoptosis, and exhibits anti-angiogenic and anti-metastatic properties.^[1] These characteristics make **Pivanex** a compound of interest in cancer research.

Proper preparation of a **Pivanex** stock solution is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Pivanex** for research purposes.^[1] This document provides a detailed protocol for the preparation, storage, and handling of **Pivanex** stock solutions using DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Pivanex** (AN-9).

Parameter	Value	Reference
Molecular Weight	202.25 g/mol	[1]
Solubility in DMSO	≥ 100 mg/mL (≥ 494.44 mM)	[1]
Appearance	Liquid	[1]
Storage (Pure Form)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (In DMSO)	-80°C for 6 months; -20°C for 1 month	[1]
Typical In Vitro Conc.	100-500 µM	[1]
Typical In Vivo Conc.	200 mg/kg (in mice)	[1]

Experimental Protocol: Preparation of a 100 mM Pivanex Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Pivanex** in DMSO. Adjustments can be made to the calculations to prepare a stock solution of a different concentration.

3.1. Materials and Equipment

- **Pivanex** (AN-9) powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO), newly opened[1]
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

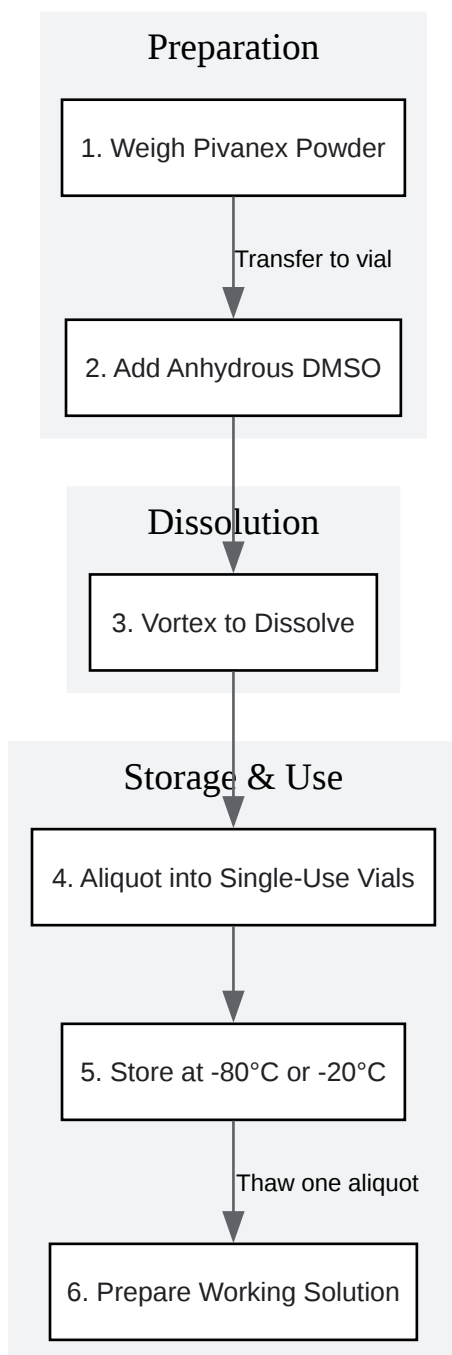
3.2. Procedure

- Preparation: Work in a clean, sterile environment, such as a laminar flow hood, to minimize contamination. Ensure all equipment is clean and properly calibrated.
- Weighing **Pivanex**: Accurately weigh out the desired amount of **Pivanex** powder using an analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, you would need:
 - $\text{Mass} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 202.25 \text{ g/mol} = 0.020225 \text{ g} = 20.225 \text{ mg}$
- Dissolving in DMSO:
 - Carefully transfer the weighed **Pivanex** powder into a sterile amber vial.
 - Add the calculated volume of fresh, high-purity DMSO. For the example above, add 1 mL of DMSO. It is crucial to use a newly opened bottle of DMSO as it is hygroscopic, and absorbed water can affect solubility.[\[1\]](#)
 - Cap the vial securely.
- Mixing: Vortex the solution thoroughly until the **Pivanex** is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[1\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[1\]](#)

- **Working Solutions:** When needed, thaw a single aliquot at room temperature. Prepare working solutions by diluting the stock solution in the appropriate cell culture medium or buffer immediately before use. Do not re-freeze and re-use thawed aliquots. For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.^[1]

Mandatory Visualizations

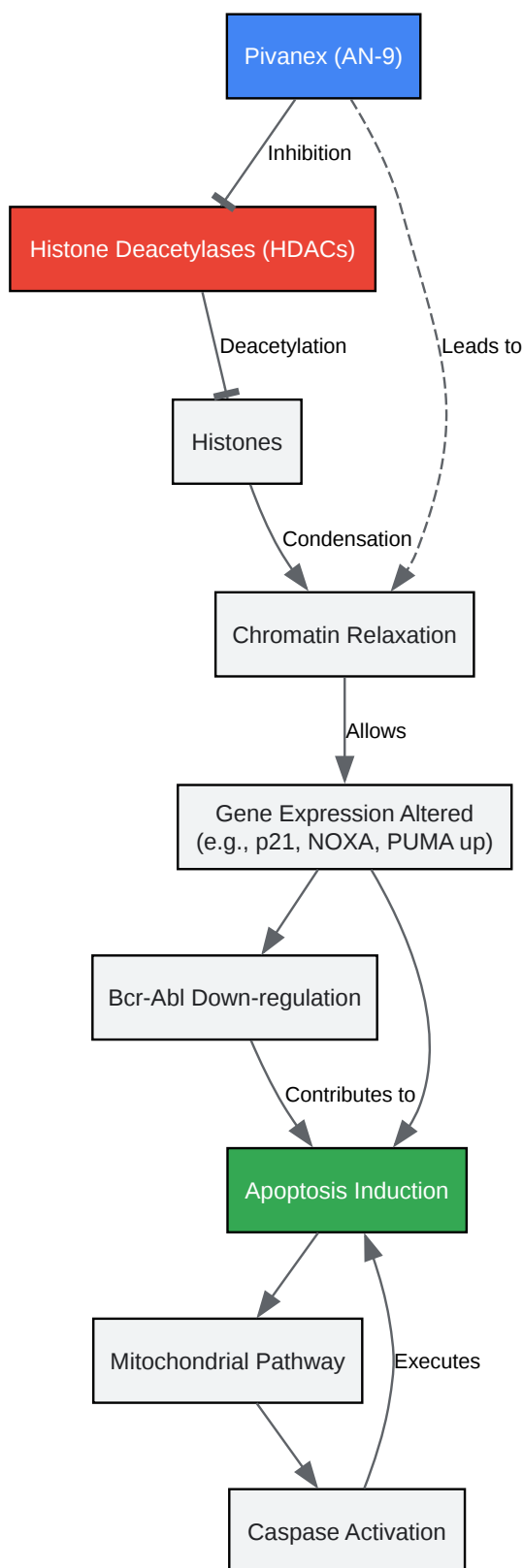
4.1. Experimental Workflow



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Workflow for preparing **Pivanex** stock solution.

4.2. **Pivanex** (HDAC Inhibitor) Signaling Pathway



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Simplified signaling pathway of **Pivanex** as an HDAC inhibitor.

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References

- 1. medchemexpress.com [medchemexpress.com]
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